

# AP14145 Hydrochloride: A Technical Guide for Atrial Fibrillation Research

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AP14145 hydrochloride

Cat. No.: B10825825

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

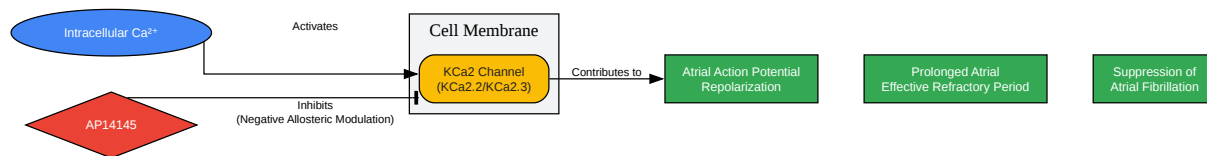
## Introduction

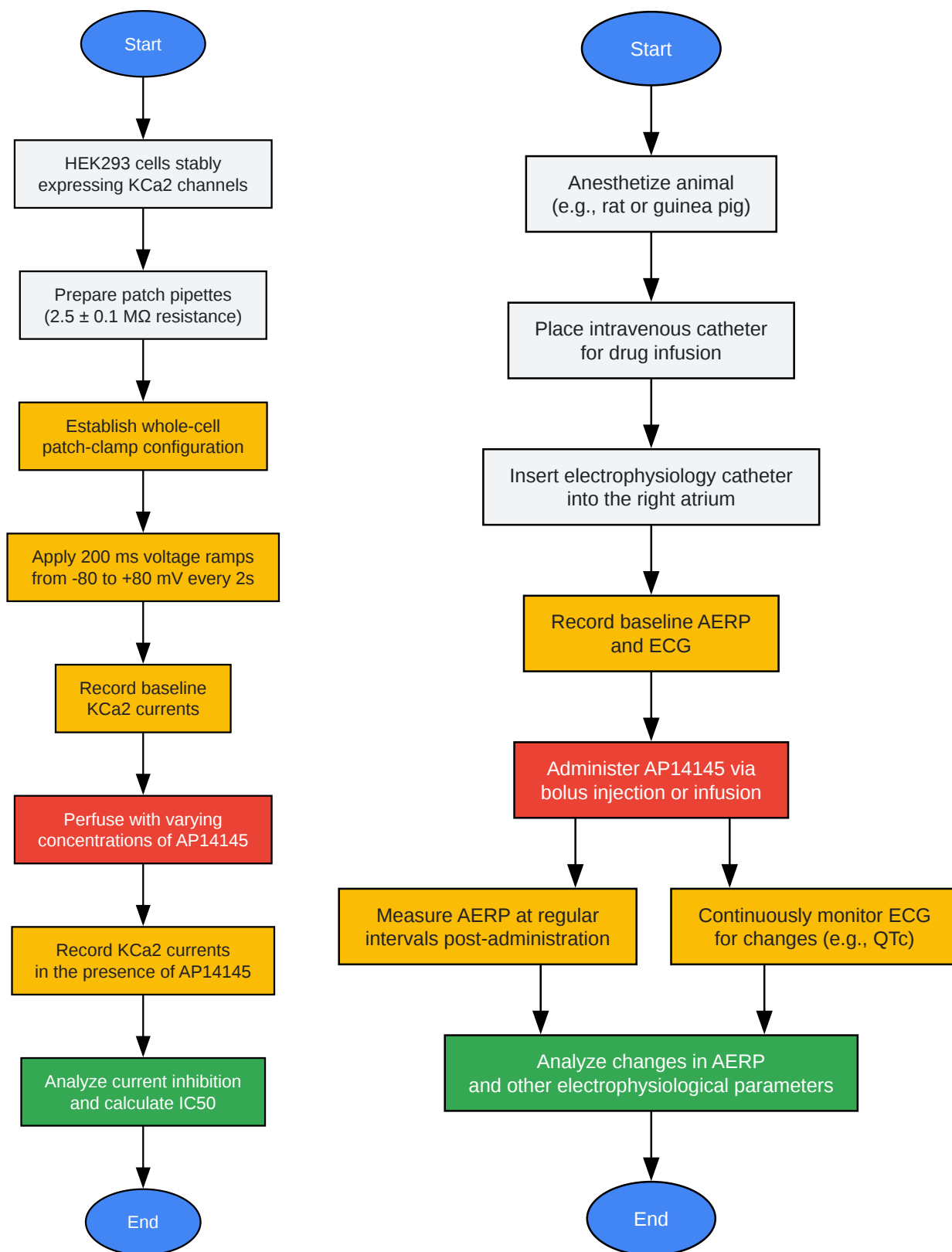
Atrial fibrillation (AF) is the most common cardiac arrhythmia, posing a significant burden on healthcare systems worldwide.[1] Current pharmacological treatments for AF are often limited by incomplete efficacy and the risk of proarrhythmic side effects.[1][2] Small conductance calcium-activated potassium (KCa2) channels have emerged as a promising, atrial-selective target for the development of novel anti-AF drugs.[3][4] **AP14145 hydrochloride** is a potent and selective negative allosteric modulator of KCa2 channels, demonstrating significant potential for the management of atrial fibrillation.[5][6] This technical guide provides an in-depth overview of **AP14145 hydrochloride**, including its mechanism of action, key experimental data, and detailed protocols for its investigation in atrial fibrillation studies.

## Mechanism of Action

**AP14145 hydrochloride** exerts its antiarrhythmic effects by inhibiting the KCa2 channels, which are crucial in the late repolarization phase of the atrial action potential.[3] By blocking these channels, AP14145 prolongs the atrial effective refractory period (AERP), a key mechanism for terminating and preventing atrial fibrillation.[1][3] It is a negative allosteric

modulator, meaning it binds to a site on the channel protein distinct from the agonist binding site, thereby reducing the channel's activity.[3] Specifically, AP14145 decreases the calcium sensitivity of the KCa2.2 and KCa2.3 channels.[3] The inhibitory effect of AP14145 is strongly dependent on the presence of two specific amino acids within the channel: S508 and A533.[3]  
[5]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Frontiers | The KCa<sub>2</sub> Channel Inhibitor AP14145, But Not Dofetilide or Ondansetron, Provides Functional Atrial Selectivity in Guinea Pig Hearts \[frontiersin.org\]](#)
- [2. Effective termination of atrial fibrillation by SK channel inhibition is associated with a sudden organization of fibrillatory conduction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium \(KCa<sub>2</sub>\) channels - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium \(KCa<sub>2</sub>\) channels - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. AP 14145 hydrochloride | Calcium-Activated Potassium Channels | Tocris Bioscience \[toocris.com\]](#)
- To cite this document: BenchChem. [AP14145 Hydrochloride: A Technical Guide for Atrial Fibrillation Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10825825/docs#ap14145-hydrochloride-a-technical-guide-for-atrial-fibrillation-research\]](https://www.benchchem.com/product/b10825825/docs#ap14145-hydrochloride-a-technical-guide-for-atrial-fibrillation-research)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)